

# In Vivo Effects of GR 64349 on Smooth Muscle Contraction: A Technical Guide

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## Compound of Interest

Compound Name: GR 64349

Cat. No.: B10855664

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This technical guide provides an in-depth overview of the in vivo effects of **GR 64349**, a potent and selective tachykinin NK-2 receptor agonist, on smooth muscle contraction. The information presented is collated from various preclinical studies and is intended to serve as a comprehensive resource for researchers in pharmacology and related fields.

## Core Compound Profile: GR 64349

**GR 64349** is a well-characterized pharmacological tool used to investigate the roles of the tachykinin NK-2 receptor in physiological and pathophysiological processes. It exhibits high selectivity for the NK-2 receptor over NK-1 and NK-3 receptors, making it a valuable agent for elucidating receptor-specific functions. Its in vivo activity has been demonstrated across various smooth muscle tissues, including those of the gastrointestinal and urinary tracts.

## Quantitative Data Summary

The following tables summarize the key quantitative parameters of **GR 64349**'s activity on smooth muscle as reported in the literature.

Table 1: In Vitro Potency and Affinity of **GR 64349**

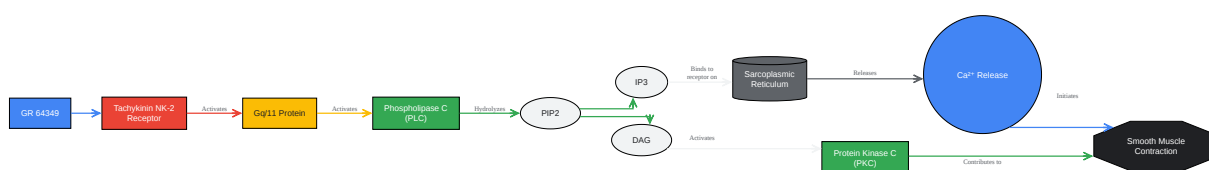
Parameter	Species	Tissue/Cell Line	Value	Reference
EC50	Rat	Colon	3.7 nM	
EC50	Human	Detrusor Muscle Strips	74 nM	
EC50	Human	Urethral Smooth Muscle	150 nM	
pEC50 (IP-1 Accumulation)	Human	CHO cells expressing NK2 receptors	9.10 ± 0.16	[1]
pEC50 (Calcium Response)	Human	CHO cells expressing NK2 receptors	9.27 ± 0.26	[1]
pEC50 (cAMP Synthesis)	Human	CHO cells expressing NK2 receptors	10.66 ± 0.27	[1]
pKi	Human	NK2 Receptors (radioligand binding)	7.77 ± 0.10	
pKi	Human	NK1 Receptors (radioligand binding)	<5	

Table 2: In Vivo Dose-Response Effects of **GR 64349** on Bladder and Colorectal Pressure in Rats

Route of Administration	Dose Range	Effect	Reference
Intravenous (IV)	0.01 - 10 µg/kg	Dose-related increase in bladder pressure	
Subcutaneous (SC)	1 - 300 µg/kg	Dose-related increase in bladder pressure	
Subcutaneous (SC)	100 - 300 µg/kg	Increase in colorectal pressure	

## Signaling Pathway of GR 64349-Induced Smooth Muscle Contraction

**GR 64349** exerts its effects by activating tachykinin NK-2 receptors, which are G-protein coupled receptors (GPCRs). The primary signaling cascade initiated by NK-2 receptor activation in smooth muscle cells involves the Gq/11 family of G-proteins. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> binds to its receptors on the sarcoplasmic reticulum, triggering the release of intracellular calcium (Ca<sup>2+</sup>). The elevated cytosolic Ca<sup>2+</sup> levels, in conjunction with DAG-mediated activation of protein kinase C (PKC), lead to the phosphorylation of myosin light chain and subsequent smooth muscle contraction.



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Caption: Signaling pathway of **GR 64349**-induced smooth muscle contraction.

## Experimental Protocols

### In Vivo Assessment of Bladder and Colorectal Motility in Anesthetized Rats

This protocol describes a common method for evaluating the prokinetic effects of **GR 64349** on the lower urinary and gastrointestinal tracts in vivo.

#### 1. Animal Model:

- Species: Adult female Sprague-Dawley or Wistar rats.
- Anesthesia: Urethane (1.2 g/kg, subcutaneous) is commonly used as it preserves many autonomic reflexes. Alternatively, ketamine-xylazine can be used.

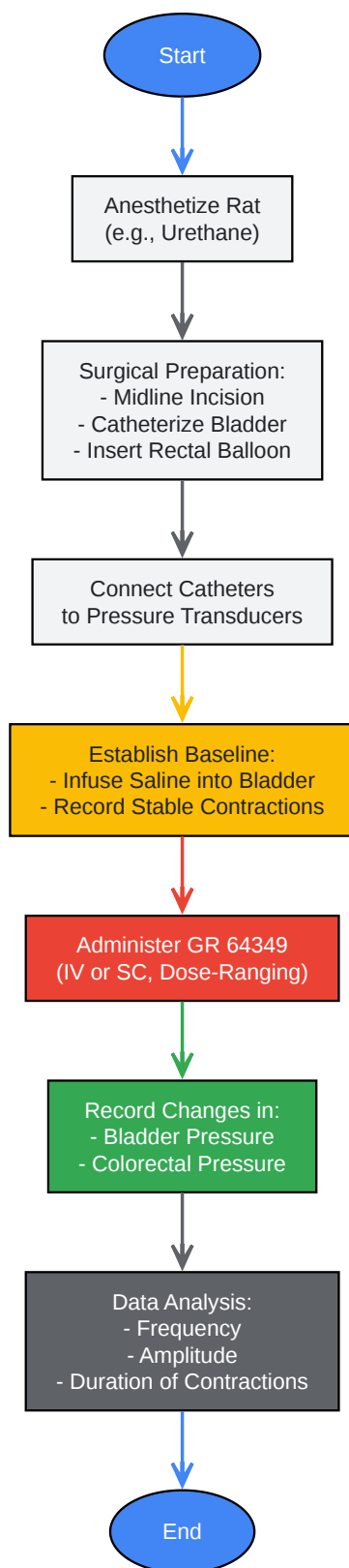
#### 2. Surgical Preparation and Instrumentation:

- A midline abdominal incision is made to expose the urinary bladder.
- A catheter is inserted into the dome of the bladder for pressure measurement and fluid infusion.
- For colorectal motility, a balloon-catheter is inserted into the rectum.
- Pressure transducers are connected to the catheters to record intravesical and colorectal pressure.

#### 3. Experimental Procedure:

- The bladder is filled with saline at a constant rate (e.g., 0.04-0.12 mL/min) to elicit rhythmic voiding contractions.
- A baseline period of stable contractions is established.

- **GR 64349** is administered intravenously (IV) or subcutaneously (SC) in escalating doses.
- Changes in the frequency, amplitude, and duration of bladder and colorectal contractions are recorded and analyzed.



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Caption: Experimental workflow for in vivo assessment of **GR 64349**.

# In Vitro Assessment of Smooth Muscle Contraction Using an Organ Bath

This protocol outlines the methodology for studying the direct contractile effects of **GR 64349** on isolated smooth muscle strips.

## 1. Tissue Preparation:

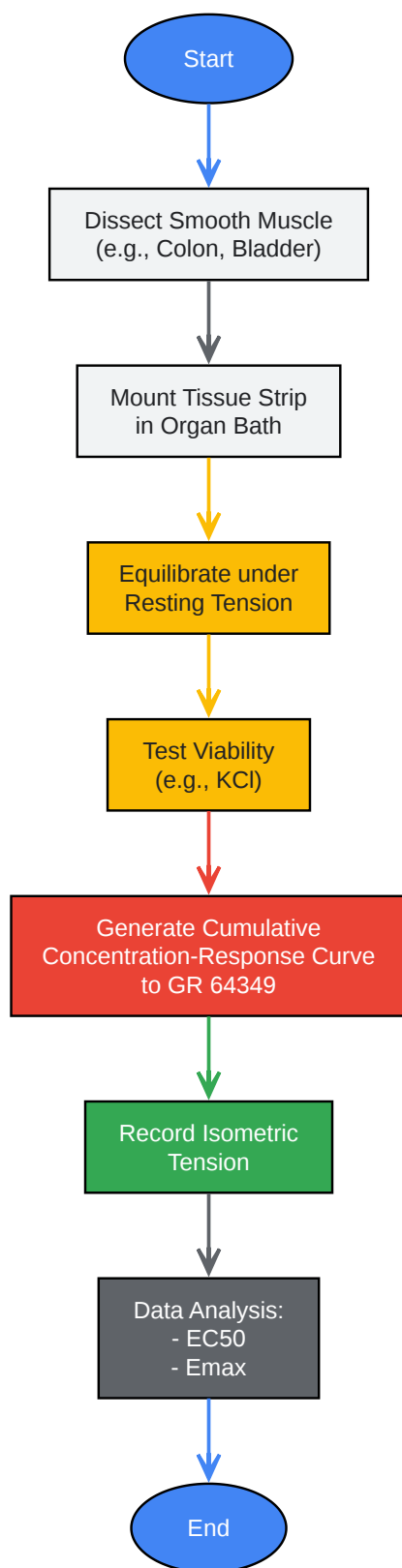
- Smooth muscle tissues (e.g., colon, bladder detrusor) are dissected from euthanized animals (e.g., rats, guinea pigs).
- The tissue is cut into longitudinal or circular strips of appropriate size.

## 2. Organ Bath Setup:

- Each tissue strip is mounted in an organ bath chamber containing a physiological salt solution (e.g., Krebs solution) maintained at 37°C and aerated with 95% O<sub>2</sub> / 5% CO<sub>2</sub>.
- One end of the strip is fixed, and the other is connected to an isometric force transducer.
- An optimal resting tension (preload) is applied to the tissue.

## 3. Experimental Procedure:

- The tissue is allowed to equilibrate for a period (e.g., 60 minutes) with regular washing.
- The viability of the tissue is confirmed by inducing a contraction with a standard agent (e.g., potassium chloride, carbachol).
- A cumulative concentration-response curve is generated by adding increasing concentrations of **GR 64349** to the organ bath.
- The contractile response (increase in tension) is recorded and plotted against the drug concentration to determine parameters like EC<sub>50</sub> and E<sub>max</sub>.



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Caption: Experimental workflow for in vitro smooth muscle contraction assay.



## Conclusion

**GR 64349** is a valuable pharmacological tool for investigating the role of the tachykinin NK-2 receptor in smooth muscle physiology. Its high selectivity and potent in vivo activity make it suitable for a range of preclinical studies. The data and protocols presented in this guide offer a comprehensive resource for researchers designing and interpreting experiments aimed at understanding the complex mechanisms of smooth muscle contraction.

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## References

- 1. researchgate.net [researchgate.net]
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